

An In-depth Technical Guide to Butylboronic Acid: Safety and Handling Precautions

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Compound of Interest

Compound Name: *Butylboronic Acid*

Cat. No.: *B128877*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for n-**butylboronic acid** (CAS No. 4426-47-5), a reagent commonly used in organic synthesis and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

n-**Butylboronic acid** is a white to off-white solid that is hygroscopic and soluble in water.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Formula	C4H11BO2	[3]
Molecular Weight	101.94 g/mol	
Melting Point	90-92 °C	
Boiling Point	No data available	
Flash Point	Not applicable	
Appearance	White to light yellow crystalline powder	
Solubility	Water soluble	[4]
Stability	Stable under normal conditions; hygroscopic	[1]

Hazard Identification and Classification

n-Butylboronic acid is classified as a hazardous substance.[1] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1][2][3]

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[1][3]

NFPA Ratings:[1]

- Health: 2

- Flammability: 0
- Instability: 0

Safe Handling and Storage Protocols

Proper handling and storage are essential to minimize exposure and maintain the integrity of the compound.

3.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[6\]](#)

3.2. Personal Protective Equipment (PPE)

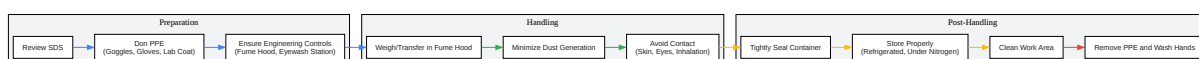
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[5\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#) Change gloves immediately if they become contaminated.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved N95 dust mask or equivalent respirator.

3.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust.[\[1\]](#) Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

3.4. Storage Conditions

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3]
- Store under an inert atmosphere (e.g., nitrogen) to prevent degradation from moisture and air.[1][6]
- Refrigerated storage is recommended.[1][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[1]



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Caption: Workflow for the safe handling of **butylboronic acid**.

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

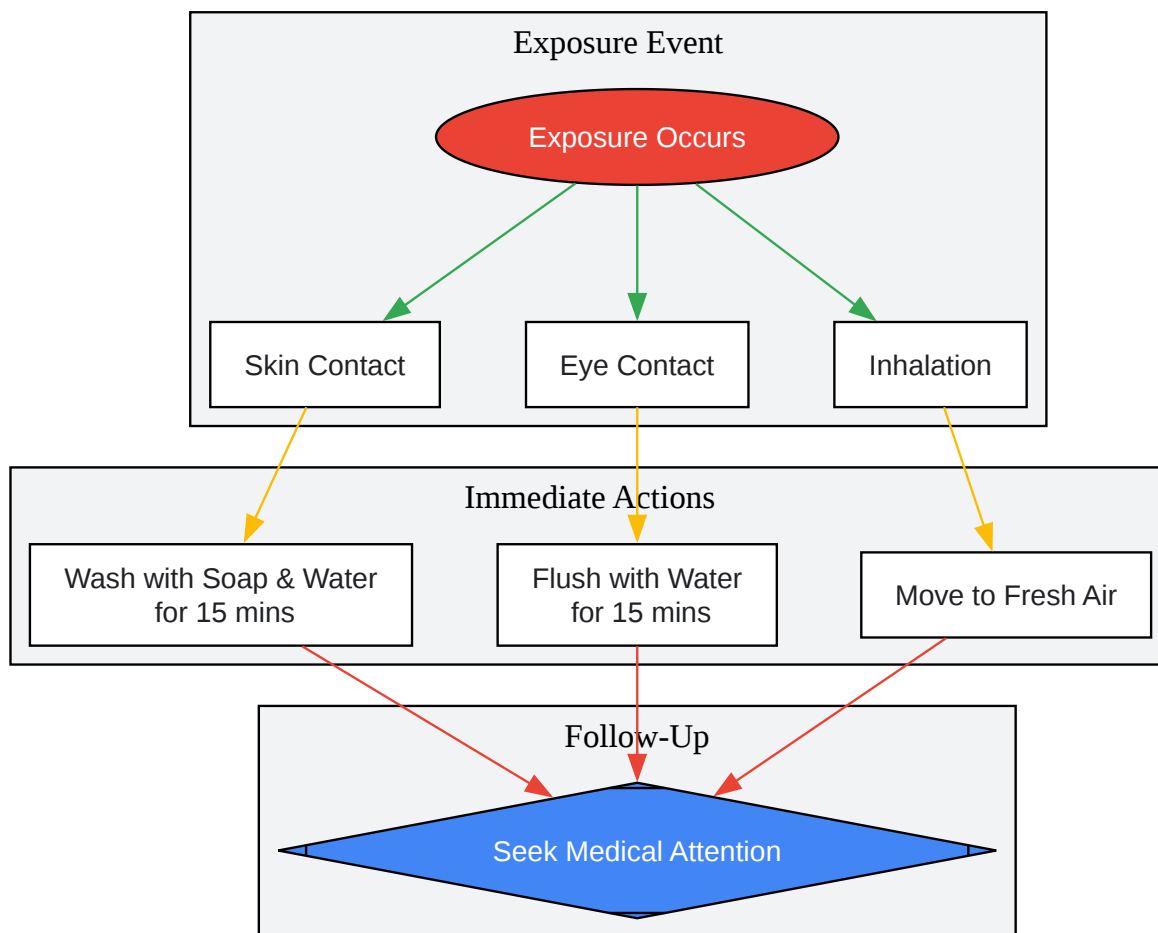
4.1. First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1][4] Get medical attention if irritation develops or persists.[1]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3][4] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration.[4] Seek medical attention.[4]

- Ingestion: Do NOT induce vomiting.[3] Clean mouth with water and drink plenty of water afterwards.[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

4.2. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[3] Wear appropriate personal protective equipment (see Section 3.2). Ensure adequate ventilation.[1]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and shovel it into a suitable, labeled container for disposal.[1] Do not let the product enter drains.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[3]



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Caption: Emergency response procedures for personal exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: In case of fire, hazardous combustion products may be formed, including carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Disposal Considerations

- Dispose of this material and its container at a licensed hazardous-waste disposal plant.[4]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1] Adhere to all local, regional, and national regulations for waste disposal.[3]

Toxicological Information

The toxicological properties of n-**butylboronic acid** have not been fully investigated.[1] The available data indicates that it is an irritant to the skin, eyes, and respiratory system.[2][7] No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[1][2]

Toxicity Endpoint	Result
Acute Toxicity	No data available
Carcinogenicity	No information available
Germ Cell Mutagenicity	No data available
Reproductive Toxicity	No data available

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